

Executive Summary: The Structural Identity of Bzl-Phe-OMe HCl

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Compound of Interest

Compound Name: *Bzl-phe-ome hcl*

CAS No.: 7703-09-5

Cat. No.: B613218

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In the precise landscape of peptide chemistry and peptidomimetics, **Bzl-Phe-OMe HCl** refers to

-Benzyl-L-phenylalanine methyl ester hydrochloride. This compound represents a doubly protected amino acid derivative where the carboxyl group is masked as a methyl ester and the

-amine is alkylated with a benzyl group.

Unlike the common carbamate-protected derivatives (like Z-Phe-OMe) or carboxyl-protected benzyl esters (H-Phe-OBzl), this molecule retains a basic secondary amine, allowing for the formation of a hydrochloride salt. It serves as a crucial chiral intermediate in the synthesis of

-alkylated peptides and novel pharmaceutical scaffolds.

Key Data Point:

- Molecular Formula:

(Salt form)

- Exact Molecular Weight (HCl Salt): 305.80 g/mol

- Free Base Weight: 269.34 g/mol

Part 1: Physicochemical Characterization & Molecular Weight Analysis

To ensure analytical accuracy, we must deconstruct the molecular weight based on standard atomic weights. This derivation is critical for stoichiometry in synthesis and interpreting Mass Spectrometry (MS) data.

Structural Deconstruction

The molecule consists of four distinct components:

- L-Phenylalanine Core: The chiral scaffold.
- Methyl Ester (-OMe): C-terminal protection.
- -Benzyl Group (-Bzl): N-terminal alkylation (not acylation).
- Hydrochloride (HCl): The counterion stabilizing the secondary amine.

Stoichiometric Calculation Table

Component	Formula Change	Mass (Da)	Cumulative Formula	Cumulative MW (g/mol)
L-Phenylalanine		Base		165.19
Methyl Esterification	(Add , Lose H)	+14.03		179.22
-Benzylation	(Add , Lose H)	+90.12		269.34
Hydrochlorination		+36.46		305.80

“

Critical Note on Nomenclature: Do not confuse Bzl-Phe-OMe (

-benzyl) with H-Phe-OBzl (Phenylalanine benzyl ester). The latter has a molecular weight of 291.77 g/mol (HCl salt). The position of the "Bzl" tag in the string dictates the chemistry.

Part 2: Synthetic Methodology & Causality

The synthesis of **Bzl-Phe-OMe HCl** requires avoiding over-alkylation (formation of the dibenzyl species). The preferred route is Reductive Alkylation rather than direct alkylation with benzyl halides, which is prone to side reactions.

Protocol: Reductive Alkylation of H-Phe-OMe

Objective: Selective mono-benzylation of the

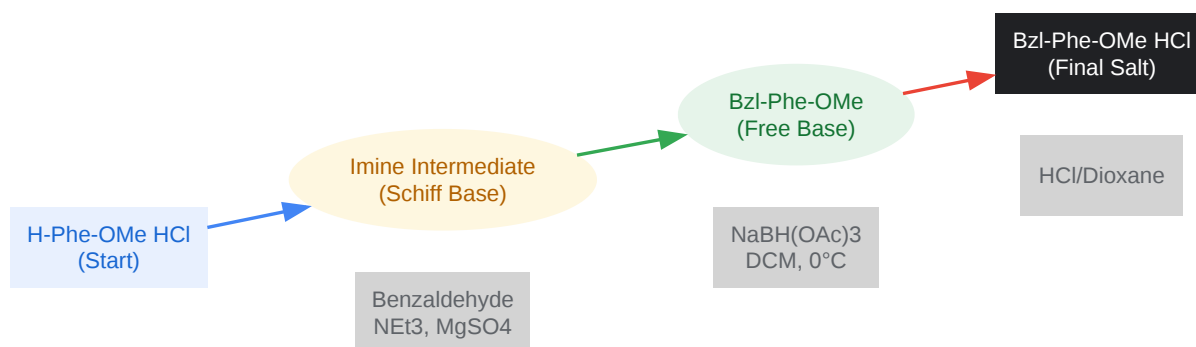
-amine. Reagents: H-Phe-OMe HCl, Benzaldehyde, Sodium Triacetoxyborohydride (STAB), DCM.

Step-by-Step Methodology:

- Free Basing: Dissolve H-Phe-OMe HCl (1.0 eq) in Dichloromethane (DCM). Add Triethylamine (1.1 eq) to liberate the free amine. Rationale: The amine must be unprotonated to attack the aldehyde.
- Imine Formation: Add Benzaldehyde (1.0 eq) and Magnesium Sulfate (, anhydrous). Stir for 2 hours at room temperature. Rationale: acts as a desiccant to drive the equilibrium toward the imine (Schiff base) by removing water.
- Reduction: Cool to 0°C. Add Sodium Triacetoxyborohydride (1.5 eq) portion-wise. Rationale: STAB is a mild reducing agent that reduces the imine selectively without reducing the aldehyde or the ester functionality.

- Quench & Workup: Quench with saturated
. Extract with DCM.
- Salt Formation: Dissolve the crude oil in diethyl ether and add 4M HCl in dioxane dropwise.
The precipitate is **Bzl-Phe-OMe HCl**.

Visualization: Reaction Pathway



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Figure 1: Reductive amination pathway for the synthesis of N-Benzyl-Phe-OMe HCl.

Part 3: Analytical Validation (Self-Validating System)

To confirm the identity of the synthesized **Bzl-Phe-OMe HCl**, a multi-modal analytical approach is required.

Mass Spectrometry (ESI-MS)

- Expected Mode: Positive Ion Mode ().
- Target m/z: The HCl is lost in the ionization source. You are detecting the free base cation.
 - Calculation:
(269.34) +

(1.007).

- Observed Peak: 270.35 m/z.
- Interpretation: A peak at 270.35 confirms the mono-benzylated species. A peak at 360.4 would indicate the di-benzyl impurity (-dibenzyl).

Nuclear Magnetic Resonance (¹H-NMR)

Key diagnostic signals in

:

- Methyl Ester: Singlet at 3.6–3.7 ppm (3H).
- Benzylic Protons (-CH₂-): AB quartet or singlet (depending on resolution) around 3.7–3.9 ppm (2H). Note: This distinguishes it from the benzyl ester (O-CH₂-Ph), which appears further downfield at 5.1 ppm due to the oxygen's electronegativity.
- -Proton: Triplet/Multiplet at 3.5–3.6 ppm.

Part 4: Nomenclature & Structural Disambiguation

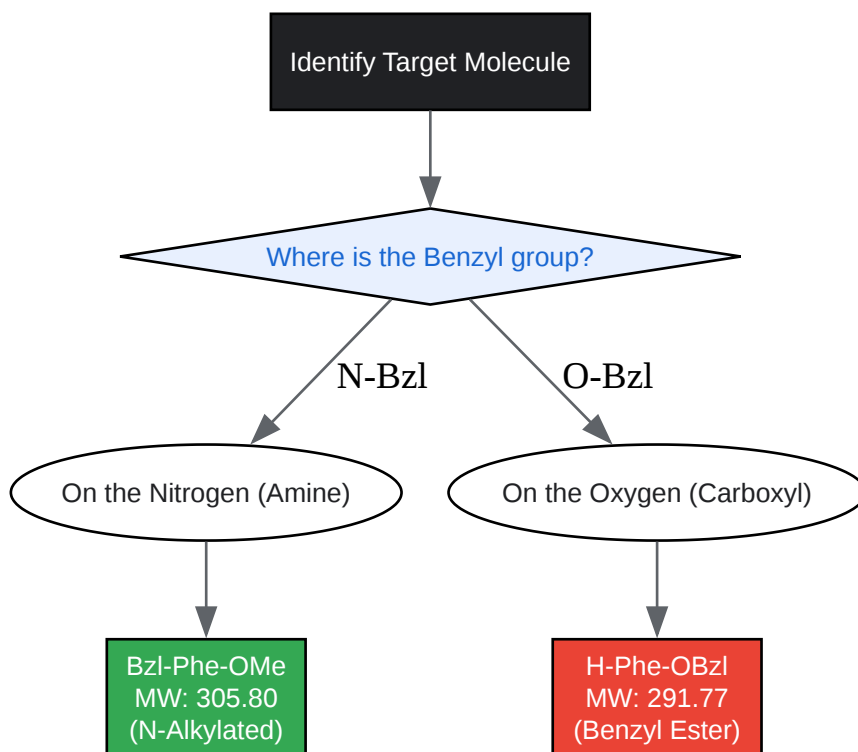
A common error in procurement and synthesis is confusing

-benzyl and

-benzyl derivatives. The table below provides a definitive check.

Feature	Bzl-Phe-OMe HCl	H-Phe-OBzl HCl
Full Name	-Benzyl-L-phenylalanine methyl ester HCl	L-Phenylalanine benzyl ester HCl
MW (Salt)	305.80 g/mol	291.77 g/mol
Structure Type	Secondary Amine	Primary Amine
Protecting Group	Benzyl on Nitrogen	Benzyl on Oxygen (Carboxyl)
Deprotection	Catalytic Hydrogenation ()	Catalytic Hydrogenation ()
Reactivity	Nucleophilic at Nitrogen (sterically hindered)	Nucleophilic at Nitrogen (unhindered)

Decision Logic for Researchers



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Figure 2: Decision tree for distinguishing between N-benzyl and O-benzyl phenylalanine derivatives.

References

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